

liquid chromatography-mass spectrometry (LC-MS) analysis of doripenem

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Compound of Interest

Compound Name: Doripenem

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Application Notes and Protocols for the LC-MS Analysis of Doripenem

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the quantitative analysis of **doripenem** in various matrices using Liquid Chromatography-Mass Spectrometry (LC-MS). The methodologies outlined are based on established and validated analytical methods to ensure accuracy, precision, and reliability in research, clinical, and pharmaceutical quality control settings.

Introduction

Doripenem is a broad-spectrum carbapenem antibiotic effective against a wide range of Gram-positive and Gram-negative bacteria.^[1] Accurate and sensitive quantification of **doripenem** in biological fluids and pharmaceutical formulations is crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality assurance. This document details the protocols for sample preparation, LC-MS/MS analysis, and data interpretation for **doripenem**.

Experimental Protocols

Sample Preparation

The choice of sample preparation method depends on the matrix. Below are protocols for pharmaceutical formulations and biological matrices such as plasma.

2.1.1. Pharmaceutical Formulations (Powder for Injection)

This protocol is adapted for the analysis of **doripenem** from its dosage form.

- Standard Stock Solution Preparation:
 - Accurately weigh and dissolve an appropriate amount of **doripenem** reference standard in methanol to prepare a stock solution of 1 mg/mL.[\[1\]](#)
 - Store the stock solution at 4°C in the dark; it is stable for several weeks.[\[1\]](#)
 - Prepare working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 10.0 to 100.0 µg/mL.[\[1\]](#)
- Sample Preparation from Powder for Injection:
 - Take a quantity of **doripenem** powder for injection equivalent to 20 mg of **doripenem** and dissolve it in water in a 100 mL volumetric flask.[\[1\]](#)
 - Sonicate the solution for 20 minutes to ensure complete dissolution.[\[1\]](#)
 - Transfer a 1 mL aliquot to a 10 mL volumetric flask and dilute to the mark with water.[\[1\]](#)
 - Filter the final solution through a 0.45 µm membrane filter before injection into the LC-MS system.[\[2\]](#)

2.1.2. Biological Matrices (Human Plasma)

This protocol is designed for the extraction of **doripenem** from human plasma samples.

- Reagents and Materials:
 - Acetonitrile
 - Internal Standard (IS) solution (e.g., meropenem, 100 mg/L)

- MES buffer (pH = 6)
- Solid-Phase Extraction (SPE) cartridges (e.g., Oasis® HLB)[3]
- Protein Precipitation Method:
 - To a 150 µL plasma sample, add 100 µL of the internal standard solution.[4]
 - Add 500 µL of acetonitrile to precipitate proteins.[4]
 - Vortex the mixture thoroughly.
 - Centrifuge the sample to pellet the precipitated proteins.[4]
 - Transfer the supernatant to a clean tube and evaporate to dryness.[4]
 - Reconstitute the residue in 200 µL of MES buffer (pH = 6) for injection.[4]
- Solid-Phase Extraction (SPE) Method:[3][5]
 - Condition an Oasis® HLB SPE cartridge with 1 mL of methanol followed by 1 mL of water. [6]
 - Acidify the plasma sample to pH 1.5 with 1 M HCl.[6]
 - Load the acidified plasma sample onto the conditioned SPE cartridge.[6]
 - Wash the cartridge with 0.5 mL of water.[5]
 - Elute the analyte with a solution of 2.5 mM ammonium formate in 20% acetonitrile and 80% water.[5]
 - Centrifuge the eluate at 1,500 x g for 10 minutes at 4°C before injection.[5]

Liquid Chromatography Conditions

The following table summarizes typical LC conditions for **doripenem** analysis.

Parameter	Condition 1	Condition 2	Condition 3
LC System	AGILENT 1260 RRLC system[1]	Waters Alliance 2695 separation module[5]	Shimadzu Prominence Liquid Chromatograph[2]
Column	Phenomenex C18 (250 x 4.6 mm, 5µm) [1][7]	Waters Xbridge C18 (150 x 2.1 mm, 5.0 µm)[5]	ACQUITY UHPLC CSH C18[8]
Mobile Phase	A: 0.012M Ammonium Acetate (pH 6.73)[1][7] B: AcetonitrileRatio: 85:15 (A:B)[1][7]	A: 2.5 mM Ammonium Formate in 0.1% Formic Acid[5] B: AcetonitrileRatio: 80:20 (Water with additives:ACN)[5]	A: Water with 0.1% Formic Acid and 2 mM Ammonium Formate[8] B: Acetonitrile with 0.1% Formic Acid and 2 mM Ammonium Formate Gradient Elution[8]
Flow Rate	0.5 mL/min[1][7]	Not specified, typical for 2.1mm ID is ~0.2-0.4 mL/min	0.4 mL/min[9]
Injection Volume	20 µL[1]	50 µL[5]	2 µL[10]
Column Temp.	Ambient[1]	Not specified	25 ± 1°C[2]
Retention Time	7.13 min[1][7]	Not specified	< 7 min[4]

Mass Spectrometry Conditions

The following table outlines typical MS conditions for **doripenem** analysis.

Parameter	Condition 1	Condition 2
MS System	Waters Micromass Quattro Micro-API[5]	API 5500-QTRAP[11]
Ionization Mode	Positive Ion Electrospray (ESI+)[5]	Positive Ion Electrospray (ESI+)[11]
Analysis Mode	Multiple Reaction Monitoring (MRM)[5]	Multiple Reaction Monitoring (MRM)[11]
MRM Transition	m/z 421.2 → 274.4[5]	Not specified
Internal Standard	Meropenem (m/z 384.3 → 350.1)[5]	Not specified

Quantitative Data Summary

The following tables summarize the quantitative performance of the described methods.

Table 1: Linearity and Range

Matrix	Linearity Range (µg/mL)	Correlation Coefficient (r ²)	Reference
Pharmaceutical Dosage Form	10 - 100	0.99944	[1][7]
Human Plasma	0.04 - 50.0	> 0.99	[12]
Rabbit Plasma	0.05 - 5	Not specified	[5]
Human Plasma	1.0 - 40	Not specified	
Human Plasma	1 - 45	> 0.9995	

Table 2: Precision and Accuracy

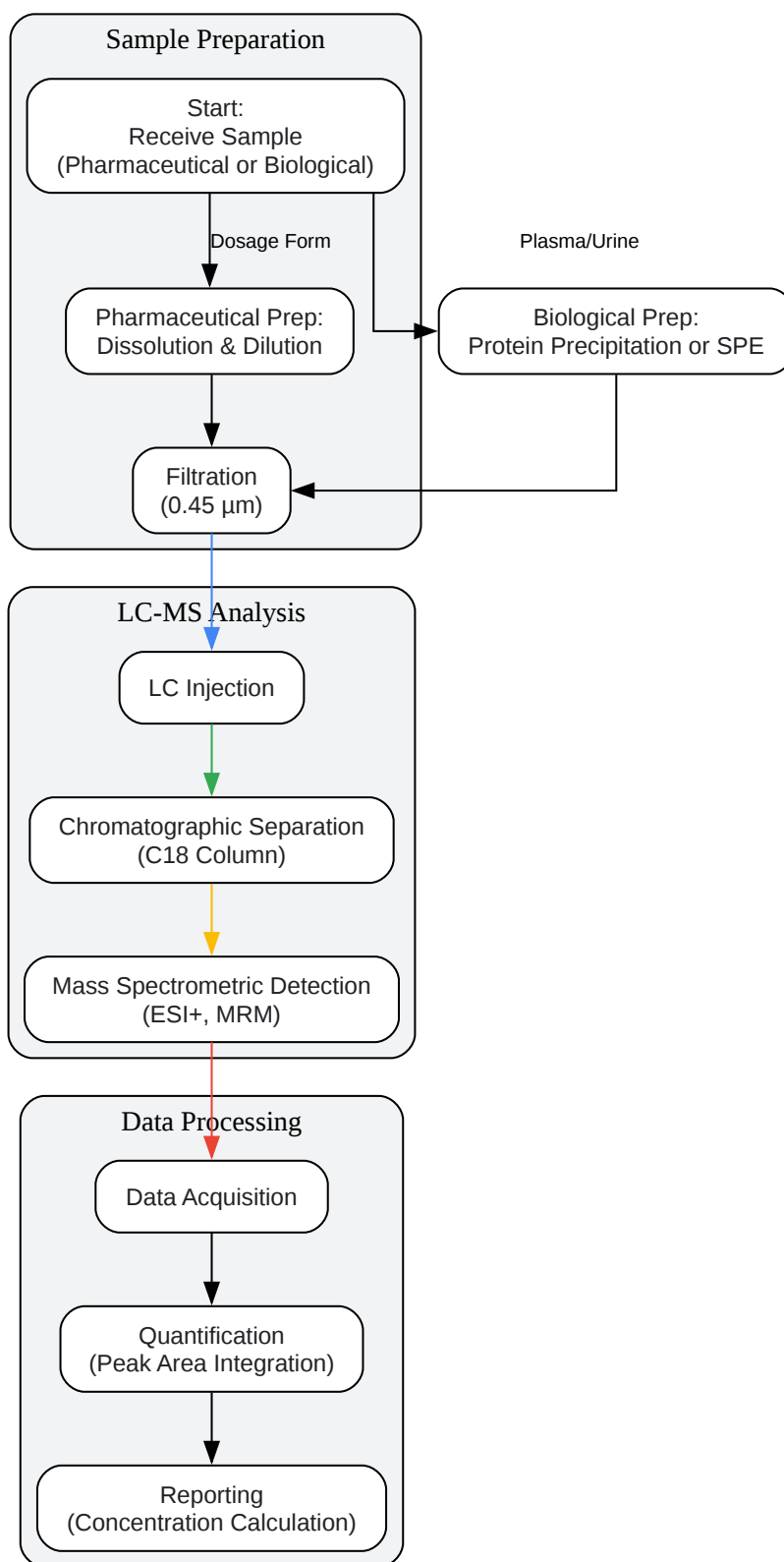
Matrix	Concentration (µg/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)	Reference
Pharmaceutical Dosage Form	Not specified	< 1%	< 1%	99.42 - 101.62	[1]
Rabbit Plasma	0.05, 0.125, 1.25, 5	5.0, 6.7, 7.5, 3.0	Not specified	6.1, 3.8, -7.6, 1.0	[5]
HBSS	0.031, 1, 15	Not specified	9.3, 2.1, 1.7	13.3, 0.3, 1.7	[5]
Human Plasma	Not specified	< 15%	< 15%	< 15%	[4]
Human Plasma	Not specified	< 5.86%	Not specified	< 4.63%	[6]

Table 3: Limits of Detection (LOD) and Quantification (LOQ)

Matrix	LOD (µg/mL)	LOQ (µg/mL)	Reference
Pharmaceutical Dosage Form	0.5	1.5	[1]
Human Plasma	0.0017	Not specified	[12]
Rabbit Plasma	Not specified	0.05	[5]
Human Plasma	Not specified	0.50	[4]
Human Plasma	0.4	Not specified	[6]
Plasma and Urine	Not specified	0.100	[11]

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the LC-MS analysis of **doripenem**.



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Caption: General workflow for **doripenem** analysis by LC-MS.

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